

Introduction: The Strategic Value of the Azetidine-Furan Scaffold

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Compound of Interest

Compound Name: 2-(5-Bromofuran-2-yl)azetidine

Cat. No.: B15312913

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In the landscape of modern drug discovery, the pursuit of novel chemical matter with enhanced pharmacological properties is relentless. Small, saturated heterocycles have emerged as "privileged scaffolds" capable of imparting desirable physicochemical characteristics to lead compounds. Among these, the azetidine ring, a four-membered nitrogen-containing heterocycle, offers a unique combination of structural rigidity and three-dimensional character. [1][2] Its incorporation into molecular designs can lead to significant improvements in properties such as solubility, metabolic stability, and receptor binding affinity, by providing well-defined vectors for substituent placement in three-dimensional space.[2][3]

This guide focuses on the specific scaffold of **2-(5-Bromofuran-2-yl)azetidine**, a molecule that marries the benefits of the azetidine core with the synthetic versatility of a brominated furan ring. The 5-bromofuran moiety serves as a valuable synthetic handle, enabling a wide array of late-stage functionalization reactions, most notably palladium-catalyzed cross-coupling reactions, to explore the chemical space around the core structure.

A comprehensive search of commercial chemical catalogs indicates that **2-(5-Bromofuran-2-yl)azetidine** is not readily available as a stock item. This guide, therefore, provides an in-depth analysis of practical sourcing strategies and robust synthetic pathways to empower research teams to access this valuable building block.

Part 1: Commercial Sourcing and Strategic Alternatives

While direct off-the-shelf procurement of **2-(5-Bromofuran-2-yl)azetidine** is not currently feasible, several strategic avenues exist for its acquisition.

Custom Synthesis Services

For research groups requiring an immediate and reliable supply of the target compound without dedicating internal resources to multi-step synthesis, engaging a custom synthesis provider is the most direct route. Several contract research organizations (CROs) specialize in the production of novel building blocks and complex organic molecules.

Table 1: Selected Custom Synthesis Providers

Provider	Specialization	Website
ChemScene	Custom synthesis, process optimization, commercial production. ^[4]	https://www.chemscene.com
Life Chemicals	Custom synthesis, functionalized azetidines, building blocks for drug discovery. ^[5]	https://lifechemicals.com
Enamine	Large portfolio of building blocks, custom synthesis of azetidines and other scaffolds. ^[6]	https://enamine.net
Apollo Scientific	Supplier of azetidines, fluorinated azetidines, and custom synthesis services. ^[7] ^[8]	https://www.apolloscientific.co.uk

When requesting a quote, it is advisable to provide a potential synthetic route, such as one of those outlined in this guide, to facilitate a more accurate and timely assessment by the

provider.

Commercially Available Starting Materials and Analogs

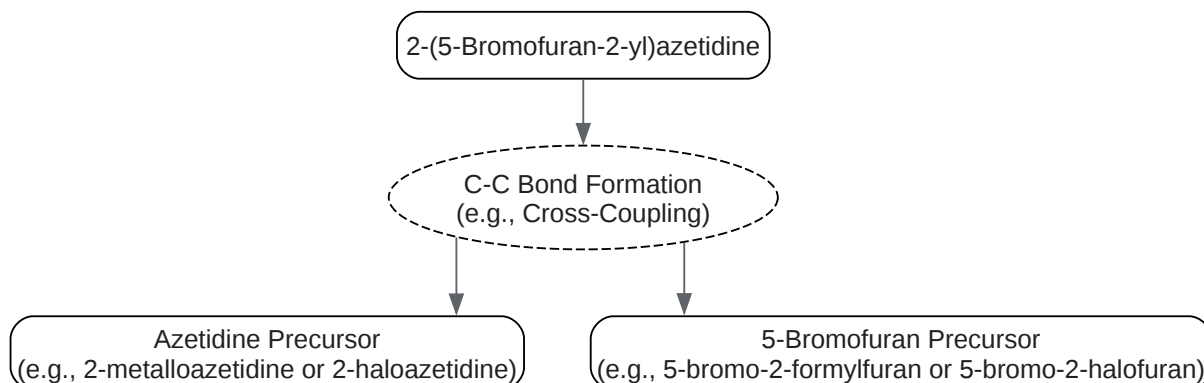
For in-house synthesis, a variety of functionalized azetidine and furan precursors are commercially available. These can serve as critical starting materials for the synthetic routes detailed in Part 3.

Table 2: Key Commercially Available Precursors

Compound	Structure	Supplier Examples	Application
N-Boc-azetidine	Sigma-Aldrich, TCI, Enamine	Protected azetidine core for functionalization.	
2-Bromofuran	Sigma-Aldrich, Alfa Aesar	Brominated furan source.	
Furan	Acros Organics, Sigma-Aldrich	Starting material for 2-bromofuran synthesis. [9]	
3-Iodoazetidine Derivatives	Various	Precursors for 2-substituted azetidines via migration/coupling. [10]	

Part 2: Retrosynthetic Analysis and Synthetic Strategy

A logical synthetic approach to **2-(5-Bromofuran-2-yl)azetidine** involves the strategic disconnection of the C-C bond between the azetidine and furan rings. This retrosynthetic analysis points to two key fragments: a suitably activated azetidine and a functionalized 5-bromofuran.



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Caption: Retrosynthetic analysis of **2-(5-Bromofuran-2-yl)azetidine**.

The forward synthesis would therefore involve the preparation of these two key synthons followed by a robust coupling reaction. The following sections provide detailed, literature-supported protocols for each stage of this proposed synthesis.

Part 3: Experimental Protocols for Synthesis

This section details a plausible, multi-step synthesis of the target compound, grounded in established chemical principles.

Protocol: Synthesis of 2-Bromofuran

The 5-bromofuran moiety can be accessed from readily available starting materials. A common and effective method is the direct bromination of furan.

Workflow: Bromination of Furan



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Caption: Synthesis of 2-Bromofuran from Furan.

Step-by-Step Methodology:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve furan (1.0 eq) in N,N-dimethylformamide (DMF). Cool the solution to 0 °C in an ice bath.
- **Bromination:** Add a solution of bromine (1.0 eq) in DMF dropwise via the dropping funnel, ensuring the internal temperature does not exceed 5 °C. The reaction is exothermic.
- **Reaction Monitoring:** Stir the reaction mixture at 0 °C for 1-2 hours. Monitor the consumption of the starting material by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, pour the reaction mixture into a separatory funnel containing ice-water and diethyl ether. Separate the organic layer, and wash it sequentially with saturated aqueous sodium thiosulfate solution (to quench excess bromine), saturated aqueous sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure. The crude 2-bromofuran can be purified by distillation to yield the final product.^[9]

Causality of Choices: DMF is used as the solvent as it moderates the reactivity of bromine, leading to a more selective monobromination at the C2 position.^[9] The low temperature is critical to prevent over-bromination and decomposition of the acid-sensitive furan ring.

Protocol: Synthesis of a 2-Functionalized Azetidine Precursor

Accessing 2-substituted azetidines can be challenging. One effective strategy involves the diastereoselective α -alkylation of an N-protected azetidine-2-carbonitrile, which can be derived from the corresponding ester.

Workflow: Synthesis of a 2-Substituted Azetidine Precursor



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Caption: General workflow for α -functionalization of azetidines.

Step-by-Step Methodology (Conceptual):

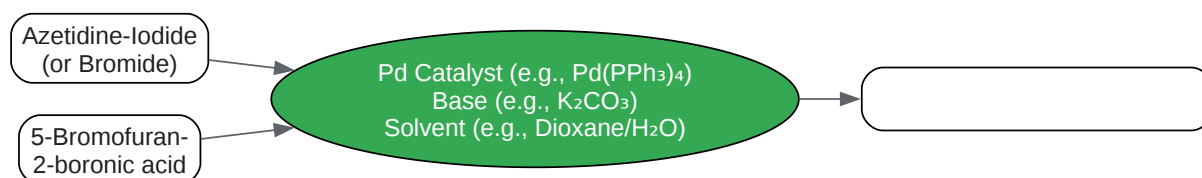
- **Nitrile Formation:** Convert an N-protected azetidine-2-carboxylate (e.g., the N-((S)-1'-phenylethyl) derivative) to the corresponding primary amide using a method such as treatment with NaCN in methanolic ammonia. Subsequent dehydration of the amide (e.g., using trifluoroacetic anhydride) yields the azetidine-2-carbonitrile.^[11]
- **Deprotonation:** In an inert atmosphere, dissolve the N-protected azetidine-2-carbonitrile in anhydrous tetrahydrofuran (THF) and cool to -78 °C. Add a solution of lithium diisopropylamide (LDA) (1.1 eq) dropwise to generate the stabilized carbanion at the C2 position.
- **Alkylation/Functionalization:** After stirring for 30-60 minutes at -78 °C, add a suitable electrophile. To install a handle for cross-coupling, an electrophilic source of iodine or a trialkyltin chloride could be used.
- **Work-up and Purification:** Quench the reaction at low temperature with saturated aqueous ammonium chloride solution. Allow the mixture to warm to room temperature and extract with an organic solvent. The organic layer is then washed, dried, and concentrated. The product is purified by column chromatography.^[11]

Causality of Choices: The use of a chiral auxiliary on the nitrogen (like 1-phenylethylamine) can guide the stereochemical outcome of the alkylation.^[11] LDA is a strong, non-nucleophilic base, ideal for generating the carbanion without competing side reactions. The low temperature of -78 °C is essential to maintain the stability of the lithiated intermediate.

Protocol: Palladium-Catalyzed Cross-Coupling

With both key fragments in hand (e.g., a 2-metalloazetidine and 2-bromo-5-iodofuran, or a 2-iodoazetidine and a 5-bromo-2-furanylboronic acid), a palladium-catalyzed cross-coupling reaction can be employed to form the target molecule. The Suzuki coupling is a robust and versatile choice.

Workflow: Suzuki Cross-Coupling



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Caption: Suzuki coupling for azetidine-furan bond formation.

Step-by-Step Methodology:

- **Reaction Setup:** To a reaction vessel, add the N-protected 2-iodoazetidine (1.0 eq), 5-bromofuran-2-boronic acid (1.2-1.5 eq), a palladium catalyst such as $\text{Pd(PPh}_3)_4$ (0.05 eq), and a base such as K_2CO_3 or Cs_2CO_3 (2.0-3.0 eq).
- **Solvent and Degassing:** Add a degassed solvent system, typically a mixture like dioxane/water or toluene/ethanol. Degas the reaction mixture again by bubbling argon or nitrogen through it for 15-20 minutes.
- **Reaction:** Heat the mixture to 80-100 °C under an inert atmosphere. Monitor the reaction progress by TLC or LC-MS.
- **Work-up:** After completion, cool the reaction to room temperature and dilute with water and an organic solvent (e.g., ethyl acetate). Separate the layers, and wash the organic layer with water and brine.
- **Purification:** Dry the organic phase over anhydrous MgSO_4 , filter, and concentrate. Purify the crude product by column chromatography on silica gel.

- Deprotection: If necessary, remove the N-protecting group under appropriate conditions (e.g., acid treatment for a Boc group) to yield the final target molecule, **2-(5-Bromofuran-2-yl)azetidine**.

Causality of Choices: The palladium catalyst is essential for the catalytic cycle of oxidative addition, transmetalation, and reductive elimination that forms the C-C bond. The base is required to activate the boronic acid for the transmetalation step. A degassed solvent system is crucial to prevent the oxidation and deactivation of the Pd(0) catalyst.

Part 4: The Azetidine Scaffold in Modern Drug Discovery

The inclusion of an azetidine ring is a deliberate and strategic choice in medicinal chemistry. Its rigid, four-membered structure provides a distinct advantage over more flexible linkers or larger, more lipophilic rings.

- Improved Physicochemical Properties: Azetidines are considered "sp³-rich" motifs, a characteristic that often correlates with higher clinical success rates. They can increase the three-dimensional complexity of a molecule without a large penalty in molecular weight, often leading to improved solubility and reduced lipophilicity compared to larger aliphatic rings.^[1]
- Metabolic Stability: The strained ring can be more metabolically stable than less-strained systems, and its substitution pattern can be tuned to block sites of metabolism.
- Novel Chemical Space: Azetidines serve as bioisosteres for other common groups, providing access to novel chemical space and intellectual property. Their defined exit vectors allow for precise positioning of substituents to optimize interactions with biological targets.^[3]

Several FDA-approved drugs, such as the JAK inhibitor Baricitinib and the MEK inhibitor Cobimetinib, feature an azetidine ring, underscoring the scaffold's value and acceptance in pharmaceutical development.^[1]

Conclusion

While **2-(5-Bromofuran-2-yl)azetidine** is not a readily available catalog chemical, it represents a highly valuable scaffold for drug discovery programs. This guide provides a comprehensive

framework for its acquisition, either through custom synthesis or by a rational, multi-step in-house synthesis. The detailed protocols for the preparation of key precursors and their subsequent coupling are based on robust and well-established chemical transformations. By leveraging these methods, researchers can gain access to this and other novel azetidine-containing building blocks, enabling the exploration of new chemical space and the development of next-generation therapeutics.

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